

# Application of TRITA Findings in Sustainable Technology: Notes and Protocols

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## Compound of Interest

Compound Name: TRITA

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This document provides detailed application notes and protocols derived from research findings published in the **TRITA** series from the KTH Royal Institute of Technology. The focus is on the practical application of these findings in the field of sustainable technology, aimed at researchers, scientists, and drug development professionals.

## Application Note 1: Life Cycle Sustainability Assessment of Energy Technologies

This application note is based on the findings of the **TRITA**-ABE-MBT-24634 report, "Connecting 'Safe and Just Operating Space' With Life Cycle Sustainability Assessments of Energy Technologies." It outlines a protocol for a comprehensive sustainability assessment of energy technologies, integrating the "Safe and Just Operating Space" (SJOS) framework with Life Cycle Sustainability Assessment (LCSA).

## Data Presentation: Sustainability Assessment Indicators for Energy Technologies

The following table summarizes the set of 30 sustainability assessment indicators relevant to the life cycle of energy technologies as proposed in the research.

Sustainability Dimension	Indicator Category	Indicator
Environmental	Climate Change	Global Warming Potential (GWP)
Ozone Depletion	Ozone Depletion Potential (ODP)	
Acidification	Acidification Potential (AP)	
Eutrophication	Eutrophication Potential (EP)	
Land Use	Land Use Change (LUC)	
Water Use	Water Scarcity	
Resource Depletion	Fossil Fuel Depletion	
Resource Depletion	Mineral Resource Depletion	
Particulate Matter	Particulate Matter Formation	
Ionizing Radiation	Ionizing Radiation	
Photochemical Ozone Formation	Photochemical Ozone Formation	
Ecotoxicity	Freshwater Ecotoxicity	
Social	Health and Well-being	Health Impacts
Community	Community Engagement	
Labor Rights	Fair Labor Practices	
Governance	Corruption	
Social Equity	Access to Resources	
Cultural Heritage	Impact on Cultural Heritage	
Human Rights	Human Rights Violations	
Safety and Security	Occupational Health and Safety	
Knowledge	Access to Education	

Social Cohesion	Social Cohesion	Levelized Cost of Energy (LCOE)
Economic	Cost and Finance	
Economic Development	Job Creation	
Innovation	Investment in R&D	
Market Structure	Market Competition	
Economic Resilience	Supply Chain Resilience	
Trade	Import/Export Balance	
Infrastructure	Infrastructure Investment	
Profitability	Return on Investment (ROI)	

## Experimental Protocol: Integrated LCSA-SJOS Assessment

This protocol outlines the methodology for conducting a Life Cycle Sustainability Assessment of an energy technology, incorporating the Safe and Just Operating Space framework.

### 1. Goal and Scope Definition:

- Define the purpose of the assessment (e.g., comparison of different energy technologies).
- Define the functional unit (e.g., 1 kWh of electricity generated).
- Define the system boundaries, encompassing the entire life cycle from raw material extraction to disposal or recycling.

### 2. Life Cycle Inventory (LCI) Analysis:

- Collect data on all inputs (materials, energy, water) and outputs (emissions, waste) for each stage of the life cycle.
- Utilize databases such as Ecoinvent for background data.

### 3. Life Cycle Impact Assessment (LCIA):

- Select relevant impact categories and indicators from the table above.

- Characterize the LCI data into the selected impact indicators.
- Normalize and weight the results if necessary, based on the goals of the study.

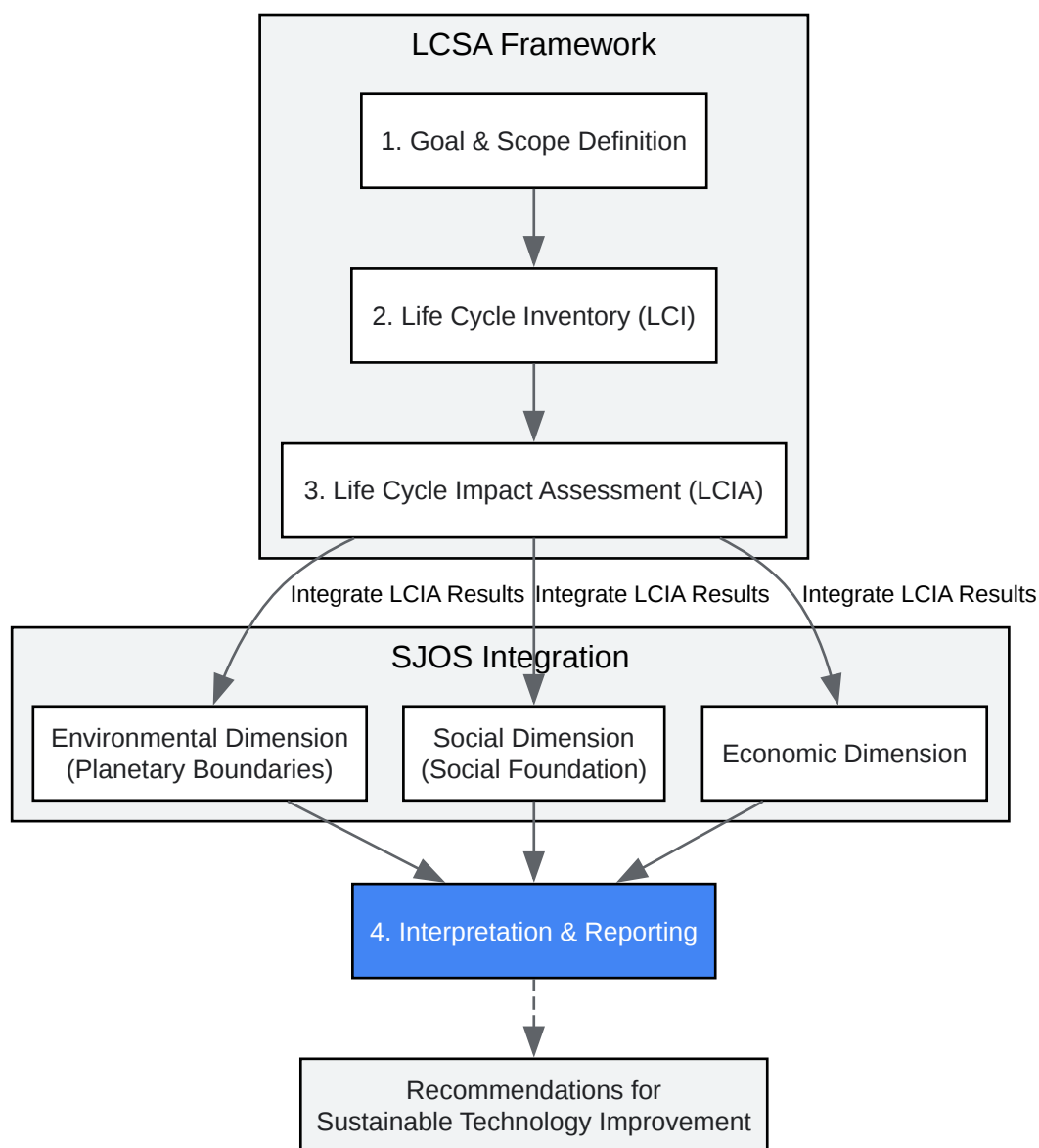
#### 4. Integration of the SJOS Framework:

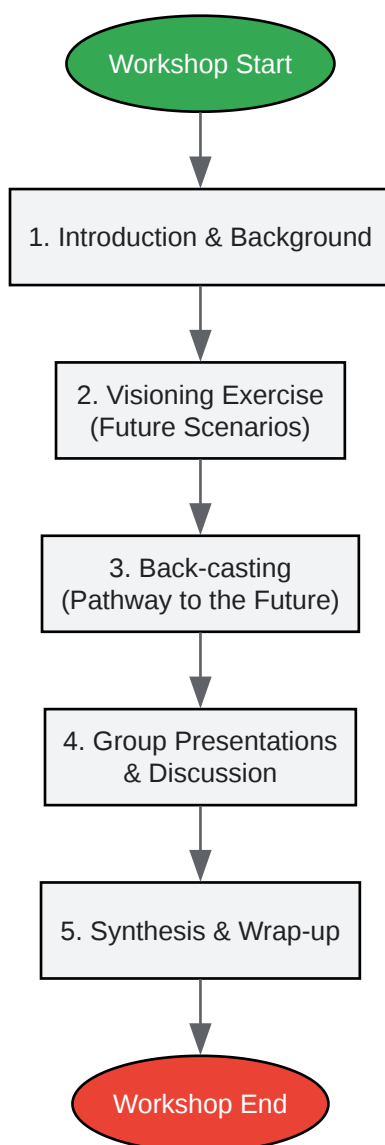
- **Environmental Dimension:** Assess the environmental indicators against the planetary boundaries. Determine if the technology's life cycle impacts transgress these boundaries.
- **Social Dimension:** Evaluate the social indicators in relation to the social foundation of the SJOS. Assess whether the technology's life cycle contributes to or detracts from achieving social equity and well-being.
- **Economic Dimension:** Analyze the economic indicators to assess the economic viability and contribution to sustainable development.

#### 5. Interpretation and Reporting:

- Analyze the results of the integrated LCSA-SJOS assessment.
- Identify hotspots in the life cycle with high environmental, social, or economic impacts.
- Provide recommendations for improving the sustainability performance of the energy technology.
- Present the findings in a clear and transparent manner.

## Visualization: LCSA-SJOS Assessment Workflow





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